

A Comprehensive Technical Guide to Dicyclohexylcarbodiimide (DCC) in Organic Synthesis

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Compound of Interest		
Compound Name:	Dicyclohexylcarbodiimide	
Cat. No.:	B1669883	Get Quote

Introduction

N,N'-**Dicyclohexylcarbodiimide**, commonly abbreviated as DCC, is a powerful and widely utilized reagent in organic chemistry.[1] Primarily recognized for its role as a dehydrating agent, DCC facilitates a variety of condensation reactions, where the formation of a new bond is accompanied by the elimination of a water molecule.[1] Since its introduction as a peptide coupling agent in 1955 by Sheehan and Hess, DCC has become an indispensable tool for the formation of amide bonds, particularly in peptide synthesis.[2][3] Its utility extends to the synthesis of esters, anhydrides, and nitriles, as well as in specific oxidation reactions.[4][5][6] This guide provides an in-depth overview of DCC's properties, mechanisms, primary applications, and experimental protocols for researchers and professionals in chemical and pharmaceutical development.

Physicochemical Properties of Dicyclohexylcarbodiimide

DCC is a waxy, white crystalline solid characterized by a sweet odor.[2][5] A key physical property is its low melting point, which allows it to be conveniently handled as a liquid after gentle warming.[2][4] It exhibits high solubility in many common organic solvents but is insoluble in water.[2][5]



Property	Value	
Chemical Formula	C13H22N2	
Molar Mass	206.33 g/mol	
Appearance	Waxy white solid[2][5]	
Melting Point	34–35 °C[6]	
Boiling Point	154–156 °C at 11 mmHg[6]	
Solubility	Highly soluble in dichloromethane (DCM), tetrahydrofuran (THF), acetonitrile, and dimethylformamide (DMF)[2][5]	
Water Solubility	Insoluble[2][5]	
CAS Number	538-75-0[5]	

Core Application: Amide and Peptide Bond Formation

The primary and most celebrated use of DCC is in the formation of amide bonds, the cornerstone of peptide synthesis.[3][4] DCC acts by activating the carboxyl group of a carboxylic acid, rendering it susceptible to nucleophilic attack by an amine.

Mechanism of Action

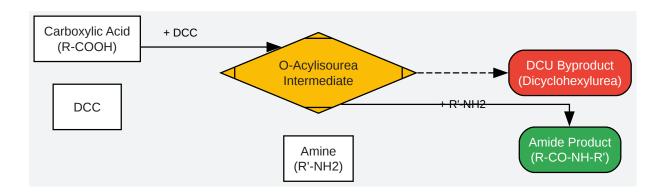
The reaction proceeds through a highly reactive O-acylisourea intermediate.[7]

- Activation: The carboxylic acid adds across the N=C=N bond of DCC. The oxygen of the carboxyl group attacks the electrophilic central carbon of the carbodiimide.
- Intermediate Formation: This addition forms the O-acylisourea intermediate, which is an excellent leaving group.[7]
- Nucleophilic Attack: The amino group of the second reactant (an amine or amino acid) attacks the carbonyl carbon of the activated intermediate.[3]



• Bond Formation & Byproduct: This attack results in the formation of the desired amide bond and the release of N,N'-dicyclohexylurea (DCU), a stable urea derivative.

DCU is nearly insoluble in most common organic solvents, which facilitates its removal from the reaction mixture by simple filtration.[5][8]



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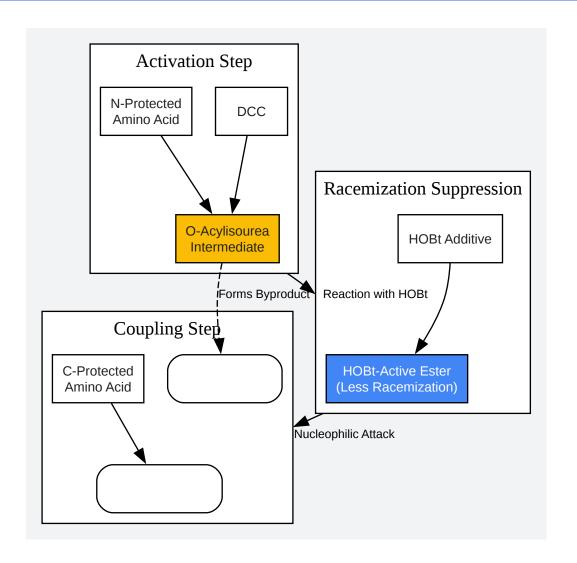
Caption: General mechanism for DCC-mediated amide bond formation.

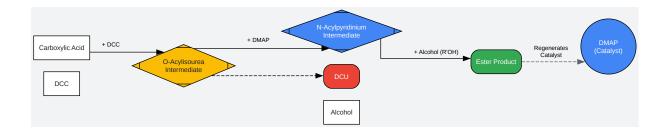
Application in Peptide Synthesis and Racemization Control

In peptide synthesis, particularly when coupling chiral amino acids, a significant side reaction is racemization of the activated amino acid.[8] The highly reactive O-acylisourea intermediate can cyclize to form an oxazolone, which can easily tautomerize, leading to a loss of stereochemical integrity.

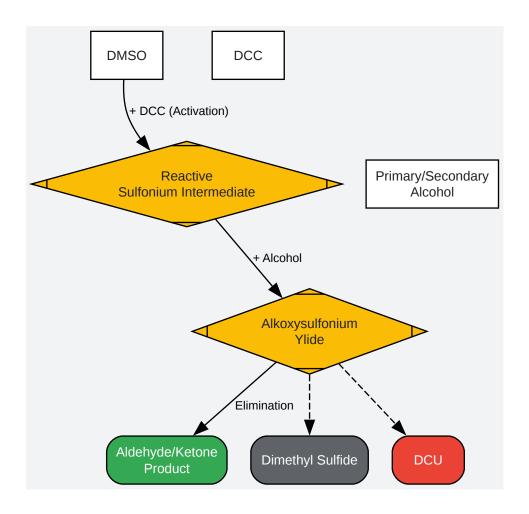
To suppress this side reaction and improve reaction yields, additives such as 1-hydroxybenzotriazole (HOBt) or N-hydroxysuccinimide (NHS) are frequently used.[7] These additives react with the O-acylisourea intermediate to form a less reactive, but still activated, HOBt or NHS ester. This new intermediate is less prone to racemization and reacts cleanly with the incoming amine to form the peptide bond.











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